

Comprehensive Spectroscopic Characterization and Structural Analysis of N,N'-Diphenethyl-terephthalamide

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Compound of Interest

Compound Name: *N,N'*-Diphenethyl-terephthalamide

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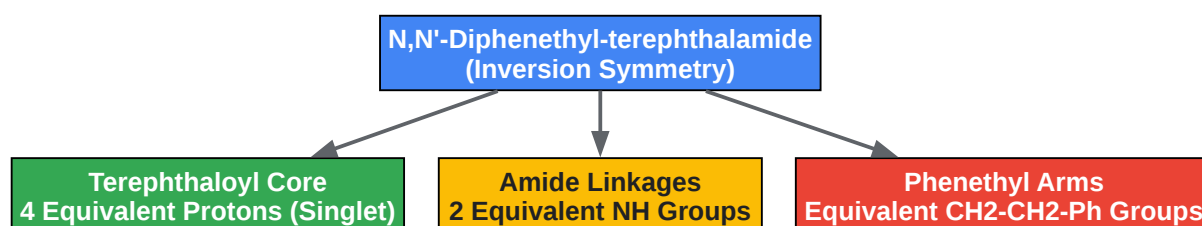
Executive Summary

N,N'-Diphenethyl-terephthalamide ($C_{24}H_{24}N_2O_2$) is a highly symmetrical, rigid aromatic diamide. Compounds featuring the terephthalamide core are of significant interest in materials science for their thermostability and in medicinal chemistry as robust structural scaffolds. This technical guide provides an authoritative, in-depth analysis of the spectroscopic properties (NMR, FT-IR, and HRMS) of **N,N'-Diphenethyl-terephthalamide**. By bridging the gap between raw analytical data and the underlying quantum mechanical and crystallographic causality, this whitepaper serves as a definitive reference for researchers conducting structural elucidation and quality control.

Molecular Architecture & Crystallographic Context

To accurately interpret the spectroscopic data of **N,N'-Diphenethyl-terephthalamide**, one must first understand its three-dimensional conformation and solid-state behavior. The molecule consists of a central terephthaloyl core (1,4-benzenedicarboxylic acid derivative) amidated with two phenethylamine chains^[1].

Crucially, crystallographic studies reveal that the molecule crystallizes with crystallographic inversion symmetry[2]. It exists in at least two distinct polymorphs: a triclinic form (from dimethylformamide) and a monoclinic form (from ethanol)[3]. In both polymorphic states, the molecules self-assemble into translationally related "ladders" driven by robust intermolecular N-H...O=C hydrogen bonds[3]. This inversion symmetry and strong hydrogen-bonding network directly dictate the simplicity of its NMR spectra and the specific vibrational shifts observed in its solid-state IR spectrum.



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Figure 1: Structural symmetry dictating NMR magnetic equivalence.

Nuclear Magnetic Resonance (NMR) Profiling

Causality in Solvent Selection

Terephthalamides are notoriously insoluble in non-polar halogenated solvents (e.g., CDCl_3) due to their rigid planar structure and the aforementioned intermolecular hydrogen-bonding "ladders"[3]. Therefore, DMSO- d_6 is the mandatory solvent for NMR acquisition[4]. DMSO acts as a strong hydrogen-bond acceptor, effectively disrupting the intermolecular crystalline network and solvating the molecule.

^1H NMR Analysis (400 MHz, DMSO- d_6)

The inversion center of the molecule drastically simplifies the ^1H NMR spectrum.

- **Terephthaloyl Protons:** The four aromatic protons on the central ring are chemically and magnetically equivalent, appearing as a sharp, highly deshielded singlet at ~ 7.95 ppm due to the anisotropic effect of the two adjacent carbonyl groups[4][5].
- **Amide Protons:** The N-H protons appear as a broad triplet at ~ 8.65 ppm. The quadrupolar relaxation of the ^{14}N nucleus is slowed in DMSO due to strong solvent-solute hydrogen bonding, allowing the ^3J coupling (~ 5.6 Hz) to the adjacent methylene group to be resolved.
- **Aliphatic Chain:** The methylene protons adjacent to the nitrogen ($\text{CH}_2\text{-N}$) appear as a pseudo-quartet (or dt) at ~ 3.50 ppm, coupling to both the NH and the benzylic CH_2 . The benzylic protons ($\text{CH}_2\text{-Ph}$) appear as a triplet at ~ 2.85 ppm[4].

^{13}C NMR Analysis (100 MHz, DMSO- d_6)

The ^{13}C spectrum yields 9 distinct carbon signals, perfectly reflecting the C_{24} skeleton divided by a center of inversion. The carbonyl carbon is highly deshielded (~ 166.0 ppm), while the aliphatic carbons resonate upfield, consistent with standard phenethylamine derivatives[4][6].

Quantitative NMR Data Tables

Table 1: ^1H NMR Assignments

Chemical Shift (δ , ppm)	Multiplicity	Integration	Coupling Constant (J, Hz)	Assignment
8.65	Triplet (br)	2H	5.6	Amide N-H
7.95	Singlet	4H	-	Terephthaloyl Ar-H
7.20 - 7.35	Multiplet	10H	-	Phenyl Ar-H (ortho, meta, para)
3.50	Pseudo-quartet	4H	7.2, 5.6	-CH ₂ -NH-
2.85	Triplet	4H	7.2	-CH ₂ -Ph

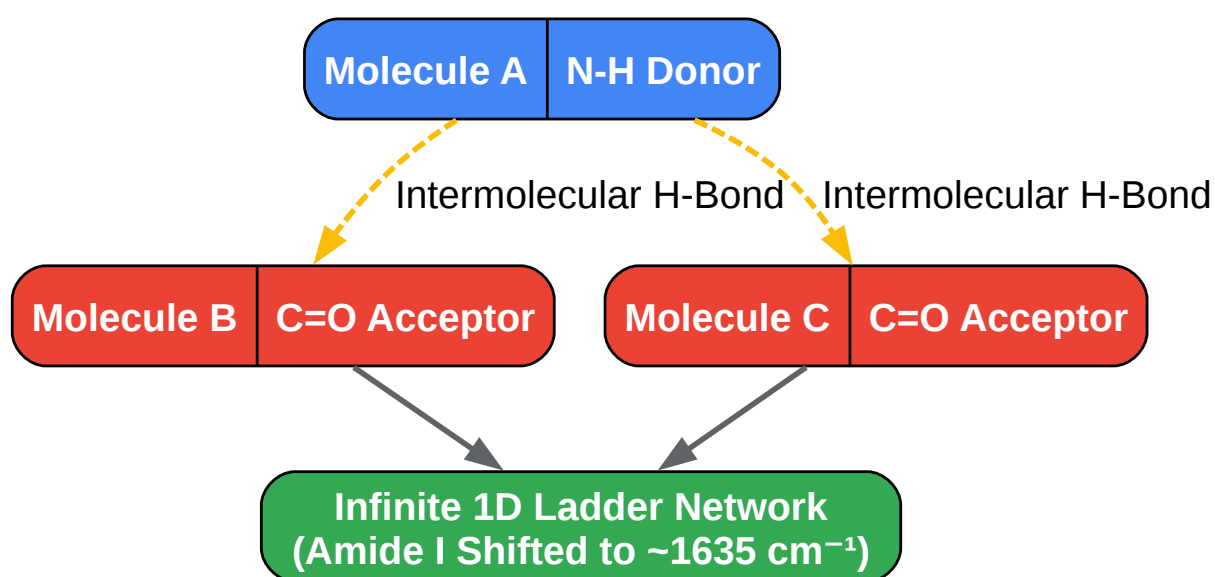
Table 2: ¹³C NMR Assignments

Chemical Shift (δ , ppm)	Carbon Type	Assignment
166.0	Quaternary (C=O)	Amide C=O
139.5	Quaternary (Ar)	Phenyl ipso-C
136.8	Quaternary (Ar)	Terephthaloyl ipso-C
128.7, 128.4	Methine (Ar-CH)	Phenyl ortho/meta-CH
127.4	Methine (Ar-CH)	Terephthaloyl CH
126.1	Methine (Ar-CH)	Phenyl para-CH
41.2	Methylene (CH ₂)	-CH ₂ -NH-
35.1	Methylene (CH ₂)	-CH ₂ -Ph

Vibrational Spectroscopy: Solid-State FT-IR

Causality in Vibrational Shifts

In the solid state, **N,N'-Diphenethyl-terephthalamide** does not exist as isolated monomers. The crystallographic data confirms the presence of infinite 1D ladders connected by N-H...O=C hydrogen bonds[3]. This intermolecular interaction withdraws electron density from the C=O bond, increasing its single-bond character. Consequently, the Amide I band (primarily C=O stretch) is shifted to a lower frequency ($\sim 1635\text{ cm}^{-1}$) compared to a non-hydrogen-bonded amide ($>1650\text{ cm}^{-1}$)[4]. Similarly, the Amide A band (N-H stretch) is broadened and shifted to $\sim 3310\text{ cm}^{-1}$, a hallmark of strong hydrogen bond donation.



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Figure 2: Intermolecular N-H...O=C hydrogen bonding ladder network.

Table 3: FT-IR (ATR, Solid-State) Assignments

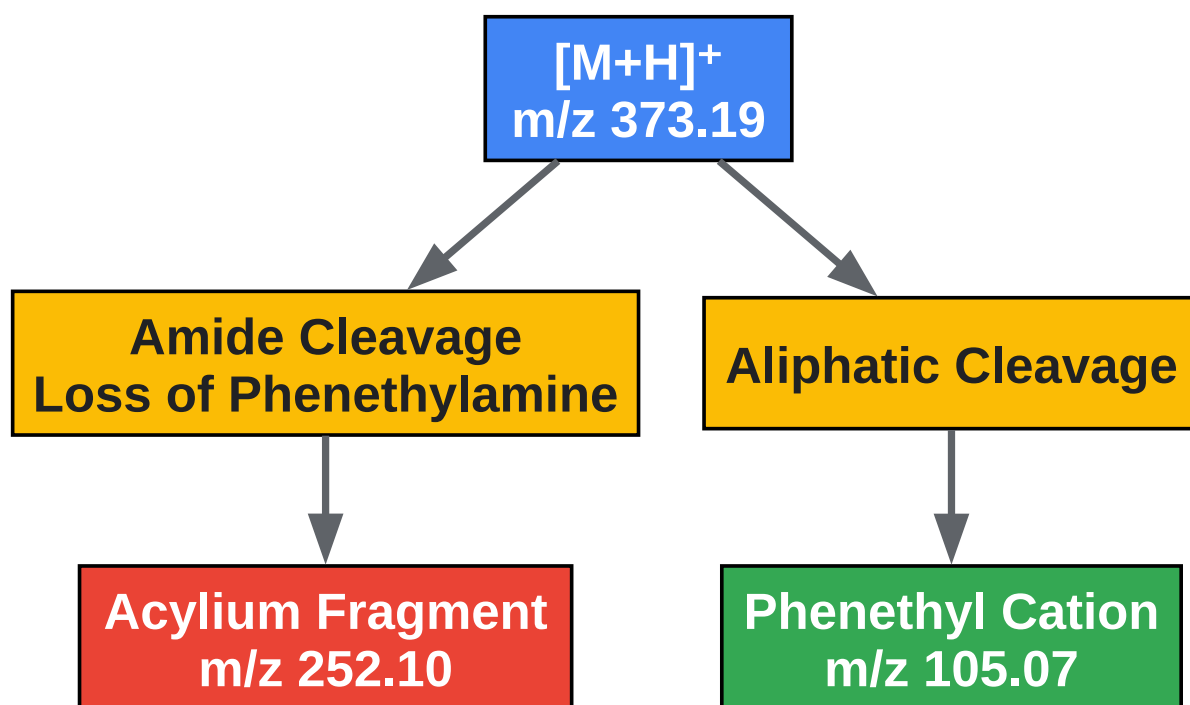
Wavenumber (cm ⁻¹)	Intensity	Assignment
~3310	Strong, Broad	Amide A (N-H stretch, H-bonded)
~3060, 3030	Weak	Aromatic C-H stretch
~2930, 2860	Weak	Aliphatic C-H stretch
~1635	Strong	Amide I (C=O stretch, H-bonded)
~1545	Strong	Amide II (N-H bend / C-N stretch)
~1280	Medium	Amide III (C-N stretch / N-H bend)

High-Resolution Mass Spectrometry (ESI-HRMS)

Ionization and Fragmentation Logic

Electrospray Ionization (ESI) in positive mode is ideal for this compound due to the basicity of the amide nitrogens. The exact monoisotopic mass of the neutral molecule (C₂₄H₂₄N₂O₂) is 372.1838 Da[1]. The protonated precursor ion [M+H]⁺ is observed at m/z 373.1910.

Collision-Induced Dissociation (CID) of the [M+H]⁺ ion yields predictable and structurally diagnostic fragments. The primary fragmentation pathway involves the cleavage of the C-N amide bond. This results in the neutral loss of phenethylamine (121.09 Da), generating a diagnostic acylium-type fragment at m/z 252.10. Secondary cleavage at the benzylic position yields the highly stable phenethyl cation at m/z 105.07.



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Figure 3: Primary ESI-MS fragmentation pathways.

Table 4: ESI-HRMS Data

Ion Species	Formula	Theoretical m/z	Diagnostic Significance
[M+H] ⁺	[C ₂₄ H ₂₅ N ₂ O ₂] ⁺	373.1910	Intact protonated molecule
[M+Na] ⁺	[C ₂₄ H ₂₄ N ₂ O ₂ Na] ⁺	395.1730	Sodium adduct (common in ESI)
Fragment 1	[C ₁₆ H ₁₄ NO ₂] ⁺	252.1019	Loss of one phenethylamine unit
Fragment 2	[C ₈ H ₉] ⁺	105.0704	Phenethyl cation

Standardized Experimental Protocols

To ensure reproducibility and analytical trustworthiness, the following self-validating methodologies must be adhered to.

Protocol A: NMR Acquisition (Self-Validating System)

- Sample Preparation: Dissolve 15 mg of **N,N'-Diphenethyl-terephthalamide** in 0.6 mL of anhydrous DMSO-d₆ (99.9 atom % D) containing 0.03% v/v Tetramethylsilane (TMS) as an internal standard.
- Self-Validation (Blank Run): Prior to sample addition, run a 1D ¹H spectrum of the neat DMSO-d₆ solvent. Confirm the baseline water peak (~3.33 ppm) and residual DMSO peak (2.50 ppm) to ensure no overlapping contaminant signals exist that could obscure the aliphatic multiplets.
- Tuning & Matching: Insert the sample into the 400 MHz spectrometer. Automatically tune and match the probe for ¹H and ¹³C nuclei to maximize the signal-to-noise ratio and ensure accurate 90-degree pulse widths.
- Acquisition:
 - ¹H NMR: Acquire 16 scans with a relaxation delay (D1) of 2.0 seconds.

- ^{13}C NMR: Acquire 1024 scans using a proton-decoupled sequence (e.g., zgpg30) with a D1 of 2.0 seconds.
- Processing: Apply an exponential window function (LB = 0.3 Hz for ^1H , 1.0 Hz for ^{13}C) prior to Fourier transformation. Reference the spectra to TMS (0.00 ppm).

Protocol B: Solid-State ATR-FTIR

- Instrument Preparation: Ensure the Diamond Attenuated Total Reflectance (ATR) crystal is thoroughly cleaned with isopropanol and allowed to dry.
- Self-Validation (Background): Collect a background single-beam spectrum (32 scans, 4 cm^{-1} resolution) of the clean crystal immediately before sample analysis. This ratios out atmospheric H_2O and CO_2 .
- Acquisition: Place ~2 mg of the solid crystalline powder onto the ATR crystal. Apply consistent pressure using the anvil to ensure intimate contact. Acquire 32 scans from 4000 to 400 cm^{-1} .
- Data Processing: Apply an ATR correction algorithm to account for the wavelength-dependent depth of penetration, ensuring relative peak intensities accurately reflect transmission data.

Protocol C: ESI-HRMS (Q-TOF)

- Sample Preparation: Prepare a $1\text{ }\mu\text{g/mL}$ solution of the analyte in LC-MS grade Methanol/Water (50:50 v/v) containing 0.1% Formic Acid to promote ionization.
- Self-Validation (Calibration): Infuse a standard tuning mix (e.g., Agilent ESI-L) prior to the run to calibrate the Time-of-Flight (TOF) mass axis. Ensure mass accuracy is $< 2\text{ ppm}$ across the m/z 100-1000 range.
- Acquisition: Introduce the sample via direct infusion at $10\text{ }\mu\text{L/min}$. Operate the ESI source in positive mode (Capillary voltage: 3500 V, Drying gas: 8 L/min at $300\text{ }^\circ\text{C}$).
- MS/MS (CID): Isolate the m/z 373.19 precursor ion in the quadrupole and apply a collision energy of 20-30 eV using Nitrogen as the collision gas to generate the fragmentation spectrum.

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